

# An In-depth Technical Guide to (Rac)-DPPC-d6: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: (Rac)-DPPC-d6

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This technical guide provides a comprehensive overview of **(Rac)-DPPC-d6**, a deuterated analog of the saturated phospholipid dipalmitoylphosphatidylcholine (DPPC). This document details its chemical identity, suppliers, physicochemical properties, and experimental protocols for its use in forming lipid-based nanostructures. Furthermore, it explores the application of **(Rac)-DPPC-d6** in biophysical studies, particularly in deuterium nuclear magnetic resonance ( $^2\text{H-NMR}$ ) for the characterization of lipid bilayer membranes.

## Core Data Presentation

**(Rac)-DPPC-d6:** Chemical Identifier and Supplier Information

Identifier	Value	Source
Chemical Name	(Rac)-1,2-dipalmitoyl-sn-glycero-3-phosphocholine-d6	N/A
CAS Number	82765-17-1	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	(Rac)-129Y83-d6	<a href="#">[2]</a>
Suppliers	InvivoChem, MedchemExpress	<a href="#">[1]</a> <a href="#">[2]</a>

Physicochemical Properties of Dipalmitoylphosphatidylcholine (DPPC)

The following table summarizes the key physicochemical properties of the non-deuterated form, DPPC. These values are expected to be highly similar for **(Rac)-DPPC-d6**, as the isotopic labeling has a negligible effect on these bulk properties.

Property	Value	Source
Molecular Formula	C40H80NO8P	[3][4]
Molar Mass	734.053 g/mol	[3]
Appearance	White powder	[4]
Phase Transition Temperature (T <sub>m</sub> )	~41 °C	[3][5]
Solubility	Soluble in ethanol and Chloroform:Methanol:Water (65:25:4), Insoluble in DMSO	[5]
Critical Micelle Concentration (CMC)	$4.6 \pm 0.5 \times 10^{-10}$ M	[3]

## Experimental Protocols

### Preparation of DPPC Liposomes by Thin-Film Hydration and Probe Sonication

This protocol describes a common method for preparing unilamellar liposomes from **(Rac)-DPPC-d6**.

Materials:

- **(Rac)-DPPC-d6**
- Chloroform
- Hydration buffer (e.g., phosphate-buffered saline, pH 7.4)
- Round-bottom flask
- Rotary evaporator

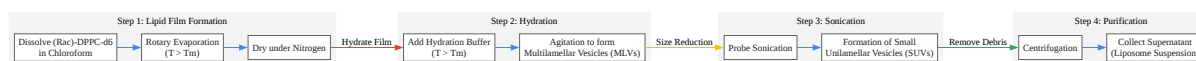
- Probe sonicator
- Water bath
- Nitrogen gas source
- Microcentrifuge

#### Procedure:

- Lipid Film Formation:
  - Dissolve the desired amount of **(Rac)-DPPC-d6** in chloroform in a round-bottom flask.
  - Evaporate the organic solvent using a rotary evaporator. The temperature of the water bath should be kept above the phase transition temperature of DPPC (~41°C) to ensure the formation of a uniform lipid film.
  - Dry the thin lipid film under a stream of nitrogen gas to remove any residual solvent. For complete removal, the flask can be placed under a high vacuum for several hours.[\[6\]](#)[\[7\]](#)
- Hydration:
  - Add the aqueous hydration buffer to the flask containing the lipid film. The temperature of the buffer should also be above the phase transition temperature of the lipid.
  - Agitate the flask to hydrate the lipid film, which will cause the lipids to swell and form multilamellar vesicles (MLVs).[\[6\]](#)[\[7\]](#)
- Sonication:
  - To produce smaller, unilamellar vesicles (SUVs), the MLV suspension is subjected to sonication.
  - Use a probe-tip sonicator set to a specific duty cycle (e.g., 20% duty cycle with a pulse of 2 seconds on and 2 seconds off).[\[8\]](#)

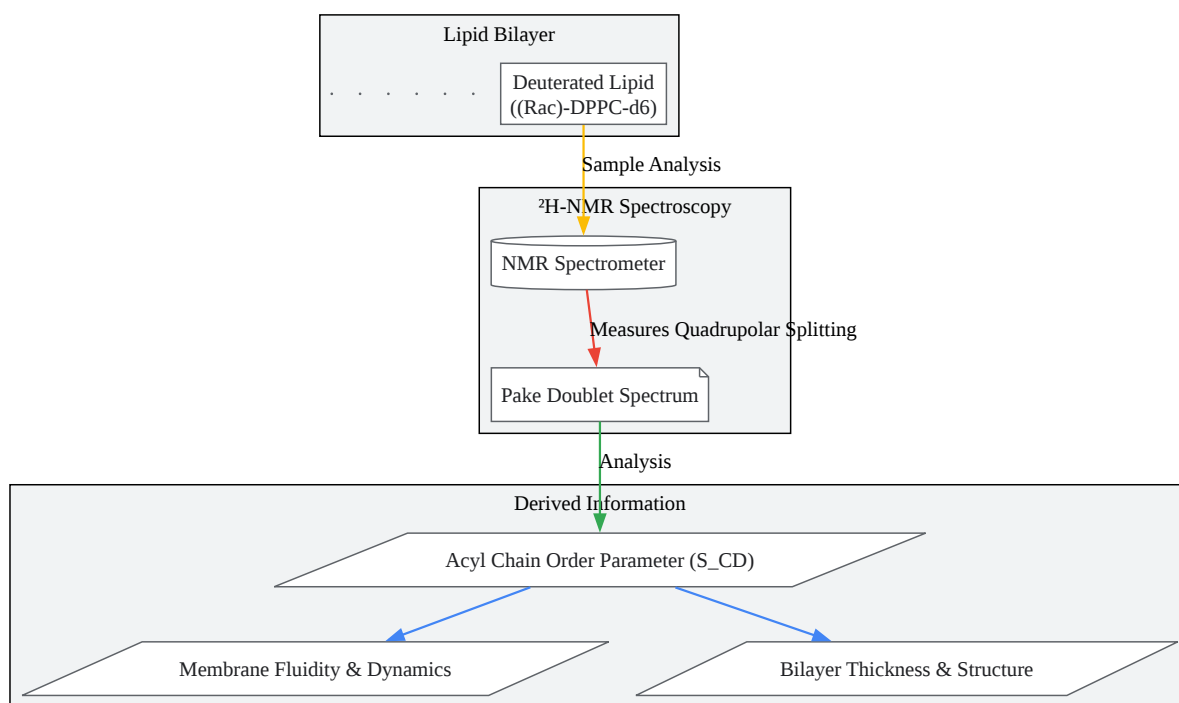
- The total sonication time will influence the final size of the liposomes; a total sonication time of around 8 minutes is often used.[8]
- It is crucial to monitor and control the temperature of the sample during sonication to prevent overheating.[8]
- Purification:
  - After sonication, centrifuge the liposome suspension at high speed (e.g., 10,000 x g) for a few minutes to pellet any titanium particles shed from the sonicator probe and any larger, un-reconstituted lipid aggregates.
  - Carefully collect the supernatant containing the liposome suspension.[8]
  - The liposomes can be stored at 4°C for short-term use. For longer-term storage, an additional centrifugation step may be necessary to remove any precipitated lipid.[8]

## Mandatory Visualizations



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Caption: Workflow for the preparation of **(Rac)-DPPC-d6** liposomes.



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## References

- 1. (Rac)-DPPC-d6 | Isotope-Labeled Compounds | 82765-17-1 | Invivochem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Dipalmitoylphosphatidylcholine - Wikipedia [en.wikipedia.org]
- 4. 1,2-Dipalmitoylphosphatidylcholine | C40H80NO8P | CID 6138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. avantiresearch.com [avantiresearch.com]
- 6. Thin-Film Hydration Method for Liposome Preparation - CD Formulation [formulationbio.com]
- 7. Thin Film Hydration Method for Liposome and LNP formulation - Inside Therapeutics [insidetx.com]
- 8. General preparation of liposomes using probe-tip sonication [protocols.io]
- To cite this document: BenchChem. [An In-depth Technical Guide to (Rac)-DPPC-d6: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674679#rac-dppc-d6-cas-number-and-supplier]

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